

# 4-Pentylbenzene-1-sulfonyl chloride chemical structure and formula

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## Compound of Interest

Compound Name: 4-Pentylbenzene-1-sulfonyl chloride

Cat. No.: B1345719

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An In-depth Technical Guide to **4-Pentylbenzene-1-sulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Pentylbenzene-1-sulfonyl chloride** is an organic compound that serves as a crucial intermediate in organic synthesis. Its structure, featuring a pentyl group attached to a benzene ring with a sulfonyl chloride functional group, makes it a versatile reagent, particularly in the preparation of sulfonamides. Sulfonamides are a significant class of compounds in medicinal chemistry, exhibiting a wide array of biological activities. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key reactions of **4-Pentylbenzene-1-sulfonyl chloride**.

## Chemical Structure and Formula

The chemical structure of **4-Pentylbenzene-1-sulfonyl chloride** consists of a benzene ring substituted with a pentyl group at the para position (position 4) and a sulfonyl chloride group at position 1.

Chemical Formula: C<sub>11</sub>H<sub>15</sub>ClO<sub>2</sub>S<sup>[1]</sup><sup>[2]</sup>

SMILES (Simplified Molecular-Input Line-Entry System): O=S(C1=CC=C(CCCCC)C=C1)(Cl)=O[3][4]

IUPAC Name: **4-Pentylbenzene-1-sulfonyl chloride**[2]

Synonyms: 4-(n-Pentyl)benzenesulfonyl chloride, 4-Amylbenzenesulfonyl chloride[2][5]

## Physicochemical Properties

A summary of the key quantitative data for **4-Pentylbenzene-1-sulfonyl chloride** is presented in the table below.

Property	Value	Reference
CAS Number	73948-18-2	[1][2]
Molecular Weight	246.75 g/mol	[1][5]
Melting Point	<30°C	[5]
Boiling Point	163 °C (at 6.4 Torr)	[5]
Density	1.183 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]
Appearance	Off-white to faint yellow crystalline solid	[5]
Sensitivity	Moisture Sensitive	[5]

## Experimental Protocols

### Synthesis of **4-Pentylbenzene-1-sulfonyl chloride**

A common method for the synthesis of aryl sulfonyl chlorides is the reaction of the corresponding arene with an excess of chlorosulfonic acid.[6] The following protocol is a representative procedure for the preparation of **4-Pentylbenzene-1-sulfonyl chloride**.

Materials:

- Pentylbenzene

- Chlorosulfonic acid
- Ice
- Water
- Dichloromethane (or other suitable organic solvent)
- Sodium sulfate (or magnesium sulfate) for drying

Procedure:

- In a flask equipped with a dropping funnel and a stirrer, cool an excess of chlorosulfonic acid (typically 2-4 equivalents) to 0-5°C using an ice bath.
- Slowly add pentylbenzene to the cooled chlorosulfonic acid with vigorous stirring, maintaining the temperature below 10°C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours to ensure the completion of the sulfonation reaction.
- Carefully pour the reaction mixture onto crushed ice with stirring. This will quench the excess chlorosulfonic acid and precipitate the sulfonyl chloride.
- Extract the product into an organic solvent such as dichloromethane.
- Wash the organic layer with water and then with a saturated sodium bicarbonate solution to remove any acidic impurities.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **4-Pentylbenzene-1-sulfonyl chloride**.
- The product can be further purified by vacuum distillation or recrystallization if necessary.

## Synthesis of Sulfonamides

**4-Pentylbenzene-1-sulfonyl chloride** is a key reagent in the synthesis of sulfonamides, which are of significant interest in drug discovery. The general reaction involves the coupling of the sulfonyl chloride with a primary or secondary amine.[\[7\]](#)

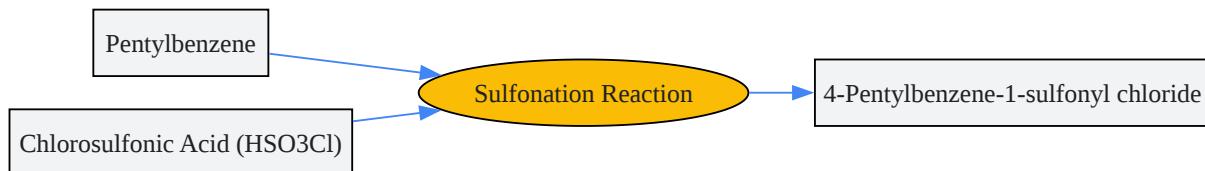
Materials:

- **4-Pentylbenzene-1-sulfonyl chloride**
- A primary or secondary amine
- A suitable solvent (e.g., pyridine, acetone, dichloromethane)
- A base (e.g., pyridine, triethylamine) if the solvent is not basic

Procedure:

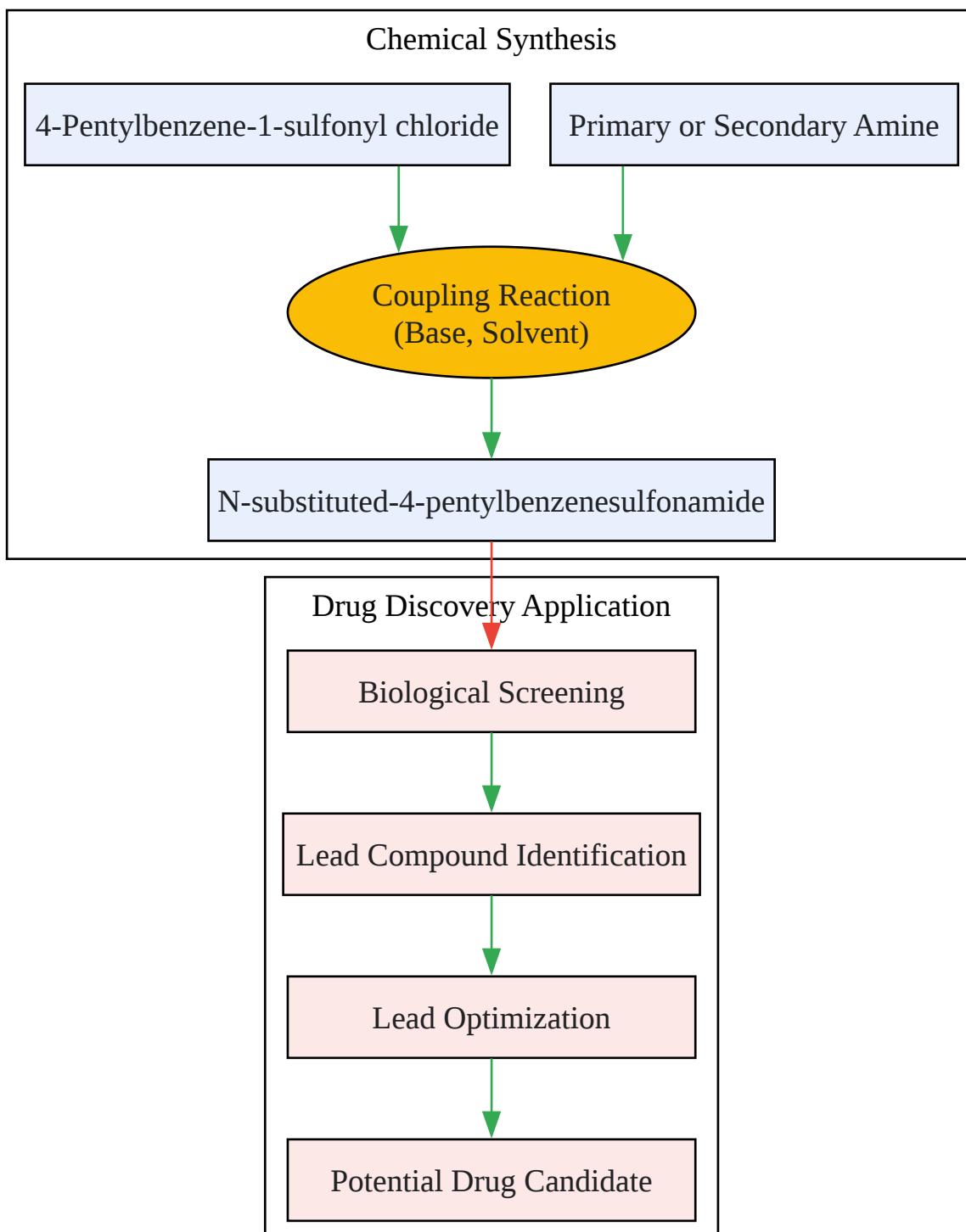
- Dissolve the amine in a suitable solvent. If the solvent is not a base, add a base like triethylamine to neutralize the HCl that will be formed during the reaction.
- Cool the solution to 0-5°C in an ice bath.
- Slowly add a solution of **4-Pentylbenzene-1-sulfonyl chloride** in the same solvent to the cooled amine solution with stirring.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (as monitored by TLC).
- If a precipitate forms, filter the reaction mixture. Otherwise, wash the reaction mixture with water to remove any water-soluble byproducts.
- Extract the sulfonamide product into an organic solvent.
- Dry the organic layer over an anhydrous drying agent.
- Remove the solvent under reduced pressure to yield the crude sulfonamide.
- The product can be purified by recrystallization or column chromatography.

## Diagrams



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Caption: Synthesis of **4-Pentylbenzene-1-sulfonyl chloride**.



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Caption: Workflow for sulfonamide synthesis and drug discovery.

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